

Methyl 2-amino-3-hydroxybenzoate molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Methyl 2-amino-3-hydroxybenzoate
Cat. No.:	B050674

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An In-depth Technical Guide to Methyl 2-amino-3-hydroxybenzoate

This guide provides a comprehensive technical overview of **Methyl 2-amino-3-hydroxybenzoate**, a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document delves into the molecule's core structural and chemical characteristics, synthesis protocols, and analytical signatures. The information is presented to support advanced research and development applications, emphasizing the causality behind its properties and experimental methodologies.

Compound Identification and Core Properties

Methyl 2-amino-3-hydroxybenzoate, also known as Methyl 3-hydroxyanthranilate, is an aromatic ester. Its structure, featuring amino, hydroxyl, and methyl ester functional groups on a benzene ring, makes it a versatile building block in organic synthesis.

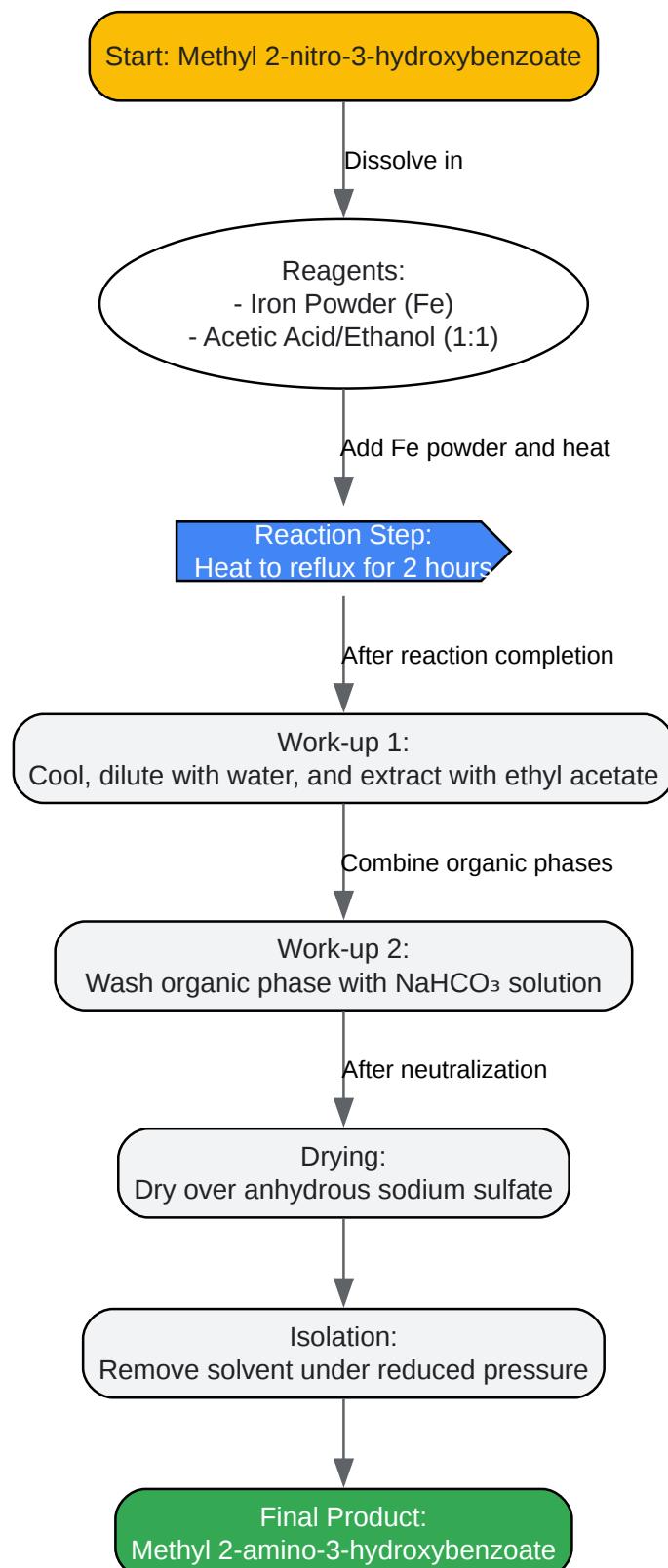
Key identifiers and properties are summarized below for quick reference.

Property	Value	Source(s)
IUPAC Name	methyl 2-amino-3-hydroxybenzoate	
Synonyms	Methyl 3-hydroxyanthranilate, 3-Hydroxyanthranilic acid methyl ester	[1][2]
CAS Number	17672-21-8	[1]
Molecular Formula	C ₈ H ₉ NO ₃	[1]
Molecular Weight	167.16 g/mol	[1]
Physical Form	Solid	
Purity	Typically ≥97%	[2]
Storage Conditions	Store in freezer, under -20°C, in an inert atmosphere	[1][2]

Molecular Structure and Elucidation

The molecular architecture of **Methyl 2-amino-3-hydroxybenzoate** consists of a benzene ring substituted at positions 1, 2, and 3. The arrangement of the methyl carboxylate, amine, and hydroxyl groups is critical to its chemical reactivity. The ortho-amino and meta-hydroxyl arrangement relative to the ester group influences its electronic properties and potential for intramolecular hydrogen bonding.

It is crucial to distinguish this compound from its isomers, such as Methyl 3-amino-2-hydroxybenzoate (CAS 35748-34-6) or Methyl 3-amino-4-hydroxybenzoate (CAS 536-25-4), as the substituent positions dramatically alter the molecule's chemical and biological properties.[3][4][5]

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- To cite this document: BenchChem. [Methyl 2-amino-3-hydroxybenzoate molecular structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b050674#methyl-2-amino-3-hydroxybenzoate-molecular-structure-and-formula\]](https://www.benchchem.com/product/b050674#methyl-2-amino-3-hydroxybenzoate-molecular-structure-and-formula)

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